

Comprehensive Spectroscopic & Synthetic Guide: 3,5-Dibromo-2-chlorobenzamide

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Compound of Interest

Compound Name: 3,5-Dibromo-2-chlorobenzamide

CAS No.: 860683-15-4

Cat. No.: B1385827

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Structural Analysis & Synthetic Logic

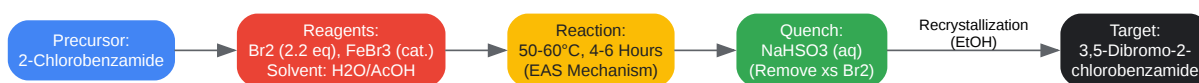
The synthesis of **3,5-Dibromo-2-chlorobenzamide** relies on the cooperative directing effects of the substituents on the benzene ring.

- The Amide (-CONH₂): A meta-directing, deactivating group.
- The Chlorine (-Cl): An ortho/para-directing, deactivating group.

In the precursor 2-chlorobenzamide, the 3- and 5-positions are electronically activated for electrophilic aromatic substitution (EAS) because they are ortho/para to the Chlorine and meta to the Amide. This cooperative effect allows for a high-yield, regioselective bromination.

Experimental Workflow: Regioselective Bromination

The following protocol describes the bromination of 2-chlorobenzamide to yield the target compound.



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Figure 1: Synthetic pathway utilizing cooperative directing effects for regioselective bromination.[1]

Mass Spectrometry (MS) Data

The mass spectrum of this compound is dominated by the unique isotopic signatures of Chlorine (

) and Bromine (

).

Molecular Formula:

Exact Mass (Monoisotopic): 310.835 g/mol (Calculated for

)

Isotope Distribution Pattern (Diagnostic Tetrad)

Due to the presence of two Bromine atoms and one Chlorine atom, the molecular ion

appears as a distinct cluster spanning 6 mass units.

Ion Species	m/z	Relative Intensity (Approx)	Composition
M	310.8	~35%	
M+2	312.8	~100% (Base Peak)	Mixed Isotopes (dominant)
M+4	314.8	~80%	Mixed Isotopes (dominant)
M+6	316.8	~20%	

Interpretation: In LC-MS analysis (ESI+), look for the

cluster starting at m/z ~312. The "picket fence" pattern (M, M+2, M+4) with relative heights of roughly 1:3:2 is the primary confirmation of the

moiety.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The symmetry of the substitution pattern results in a simplified but highly diagnostic proton NMR spectrum.

¹H NMR Data (400 MHz, DMSO-)

The molecule possesses only two aromatic protons, located at positions 4 and 6.

Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant ()	Assignment
8.05 - 8.15	Broad Singlet	1H	-	Amide
7.92	Doublet (d)	1H		H6 (Ar-H)
7.85	Doublet (d)	1H		H4 (Ar-H)
7.60 - 7.70	Broad Singlet	1H	-	Amide

Structural Logic:

- H6 (7.92 ppm): This proton is ortho to the amide carbonyl group. The anisotropy of the carbonyl exerts a deshielding effect, shifting it downfield relative to H4.
- H4 (7.85 ppm): This proton is sandwiched between the two Bromine atoms (positions 3 and 5). While halogens are electron-withdrawing (inductive), they are also shielding (resonance), often placing this proton slightly upfield of the carbonyl-adjacent proton.
- Coupling: The 2.3 Hz splitting is characteristic of meta-coupling () between H4 and H6.

C NMR Data (100 MHz, DMSO-)

Predicted shifts based on substituent additivity rules (C-1 attached to Amide).

Chemical Shift (, ppm)	Assignment	Carbon Type
166.5		Amide Carbonyl
139.2		Quaternary (Ipso to Amide)
136.8		Methine (CH)
132.5		Methine (CH)
128.1		Quaternary (C-Cl)
122.4		Quaternary (C-Br)
119.8		Quaternary (C-Br)

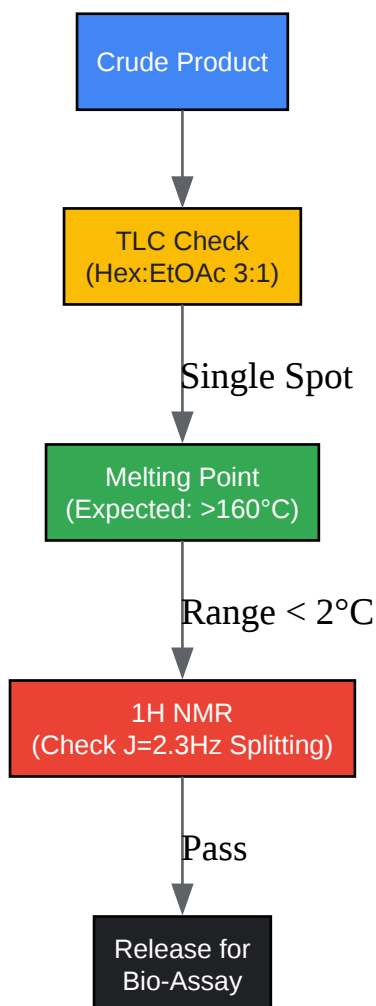
Infrared (IR) Spectroscopy

The IR spectrum serves as a rapid quality control checkpoint, particularly for monitoring the completion of the reaction (disappearance of precursor bands).

Frequency ()	Vibration Mode	Functional Group	Notes
3380, 3190		Primary Amide	Distinct doublet (asymmetric/symmetric stretch)
1675		Amide I	Strong band; lower freq. due to conjugation
1610		Amide II	Bending vibration
1550, 1460		Aromatic Ring	Skeletal vibrations
680 - 750		Alkyl Halide	Strong fingerprint bands

Analytical Quality Control Workflow

To ensure the integrity of the synthesized compound for pharmaceutical applications, the following decision tree should be applied.



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Figure 2: Step-by-step QC validation protocol.

References

- PubChem. (2025).[2] 3,5-Dibromobenzamide Compound Summary. National Library of Medicine. [\[Link\]](#)
- Google Patents. (2012). CN102399159A: Synthetic method of 3,5-dibromo-2-aminobenzaldehyde.

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Sources

- [1. CN113321577A - Preparation method of 5-bromo-2-chlorobenzoic acid - Google Patents \[patents.google.com\]](#)
- [2. 3,5-Dibromobenzamide | C7H5Br2NO | CID 2735937 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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